

A Technical Guide to the Spectroscopic Data of 1-Methyloctyl Acetate

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Compound of Interest

Compound Name: 1-Methyloctyl acetate

CAS No.: 14936-66-4

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **1-methyloctyl acetate**, a secondary acetate ester. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who utilize spectroscopic techniques for molecular characterization. We will delve into the theoretical underpinnings and practical interpretation of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to this specific molecule.

While direct experimental spectra for **1-methyloctyl acetate** are not readily available in public databases, this guide will present a detailed, predicted analysis based on the known spectroscopic data of the closely related homolog, 1-methylbutyl acetate, and established principles of spectroscopic interpretation for acetate esters. This approach provides a robust and scientifically grounded framework for the identification and characterization of **1-methyloctyl acetate**.

Molecular Structure and Spectroscopic Overview

1-Methyloctyl acetate, also known as octan-2-yl acetate, possesses the chemical formula $C_{10}H_{20}O_2$. Its structure features a central carbonyl group characteristic of an ester, with a methyl group on one side and a secondary octyl group on the other. This structure dictates the specific spectroscopic signatures we will explore.

Caption: Molecular structure of **1-Methyloctyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **1-methyloctyl acetate**, we will examine both 1H and ^{13}C NMR spectra.

1H NMR Spectroscopy

Theoretical Principles: The 1H NMR spectrum provides information on the different chemical environments of protons in a molecule. The chemical shift (δ) indicates the electronic environment of a proton, the integration gives the relative number of protons, and the splitting pattern (multiplicity) reveals the number of neighboring protons.

Experimental Protocol:

- **Sample Preparation:** A dilute solution of **1-methyloctyl acetate** is prepared in a deuterated solvent, typically chloroform- d ($CDCl_3$), which is NMR-inactive. A small amount of tetramethylsilane (TMS) is added as an internal standard ($\delta = 0$ ppm).
- **Data Acquisition:** The sample is placed in a high-field NMR spectrometer (e.g., 400 MHz).
- **Data Processing:** The resulting free induction decay (FID) is Fourier-transformed to generate the frequency-domain spectrum.

Predicted 1H NMR Spectrum of **1-Methyloctyl Acetate**:

The predicted 1H NMR spectrum is based on the known spectrum of 1-methylbutyl acetate and established chemical shift correlations.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.88	Sextet	1H	H-2
~2.04	Singlet	3H	H-1'
~1.51	Multiplet	2H	H-3
~1.26	Multiplet	8H	H-4, H-5, H-6, H-7
~1.20	Doublet	3H	H-1
~0.88	Triplet	3H	H-8

Interpretation:

- H-2 (methine proton): This proton is attached to the carbon bearing the acetate group and is expected to be the most deshielded of the alkyl protons, appearing as a sextet due to coupling with the neighboring methyl (H-1) and methylene (H-3) protons.
- H-1' (acetate methyl protons): These three protons are in a distinct chemical environment, adjacent to the carbonyl group, resulting in a singlet with a characteristic chemical shift around 2.0 ppm.[\[1\]](#)[\[2\]](#)
- H-3 to H-7 (methylene protons): The protons on the long alkyl chain will appear as a complex multiplet, largely overlapping in the region of 1.2-1.6 ppm.
- H-1 (methyl protons): These protons are on the carbon adjacent to the chiral center and will appear as a doublet due to coupling with the H-2 proton.
- H-8 (terminal methyl protons): The terminal methyl group of the octyl chain will appear as a triplet due to coupling with the adjacent methylene group (H-7).

¹³C NMR Spectroscopy

Theoretical Principles: The ¹³C NMR spectrum provides information about the different carbon environments in a molecule. The chemical shift of each carbon is influenced by its hybridization and the electronegativity of attached atoms.

Predicted ^{13}C NMR Spectrum of **1-Methyloctyl Acetate**:

Chemical Shift (δ , ppm)	Assignment
~170.5	C-2' (Carbonyl)
~72.0	C-2
~36.0	C-3
~31.8	C-6
~29.2	C-5
~25.5	C-4
~22.6	C-7
~21.2	C-1' (Acetate Methyl)
~20.0	C-1
~14.0	C-8

Interpretation:

- C-2' (Carbonyl Carbon): The carbonyl carbon is the most deshielded carbon and appears at a characteristic downfield shift.^[3]
- C-2 (Methine Carbon): The carbon atom bonded to the oxygen of the ester is also significantly deshielded.
- Alkyl Chain Carbons (C-1, C-3 to C-8): The carbons of the octyl chain will have chemical shifts in the typical aliphatic region. The terminal methyl carbon (C-8) will be the most shielded.
- C-1' (Acetate Methyl Carbon): The methyl carbon of the acetate group appears at a distinct chemical shift.

Infrared (IR) Spectroscopy

Theoretical Principles: IR spectroscopy measures the vibrations of bonds within a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, making it a valuable tool for functional group identification. For esters, the most prominent features are the C=O and C-O stretching vibrations.

Experimental Protocol:

- **Sample Preparation:** A thin film of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The sample is placed in an FTIR spectrometer, and an interferogram is collected.
- **Data Processing:** The interferogram is Fourier-transformed to produce the IR spectrum.

Predicted IR Spectrum of **1-Methyloctyl Acetate**:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960-2850	Strong	C-H (alkane) stretching
~1735	Strong, Sharp	C=O (ester) stretching
~1240	Strong	C-O (ester) stretching
~1020	Medium	C-O (ester) stretching

Interpretation:

The IR spectrum of an aliphatic ester is typically characterized by a "Rule of Three," referring to three strong absorption bands.^[4]

- **C-H Stretching:** The peaks in the 2850-2960 cm⁻¹ region are characteristic of C-H stretching vibrations in the alkyl portions of the molecule.
- **C=O Stretching:** A very strong and sharp absorption band around 1735 cm⁻¹ is the most characteristic feature of the ester functional group and is due to the carbonyl stretch.^[4]

- **C-O Stretching:** Two distinct C-O stretching bands are expected. The stretching of the C-O bond between the carbonyl carbon and the oxygen will appear as a strong band around 1240 cm^{-1} . The stretching of the O-C bond of the alkyl group will appear as a medium intensity band around 1020 cm^{-1} .

Mass Spectrometry (MS)

Theoretical Principles: Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. Electron Ionization (EI) is a common technique where the molecule is bombarded with high-energy electrons, causing ionization and fragmentation. The fragmentation pattern is often characteristic of the molecule's structure.

Experimental Protocol:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, where it is vaporized.
- **Ionization:** The gaseous molecules are ionized, typically by electron impact.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their m/z ratio by a mass analyzer.
- **Detection:** The abundance of each ion is measured, and a mass spectrum is generated.

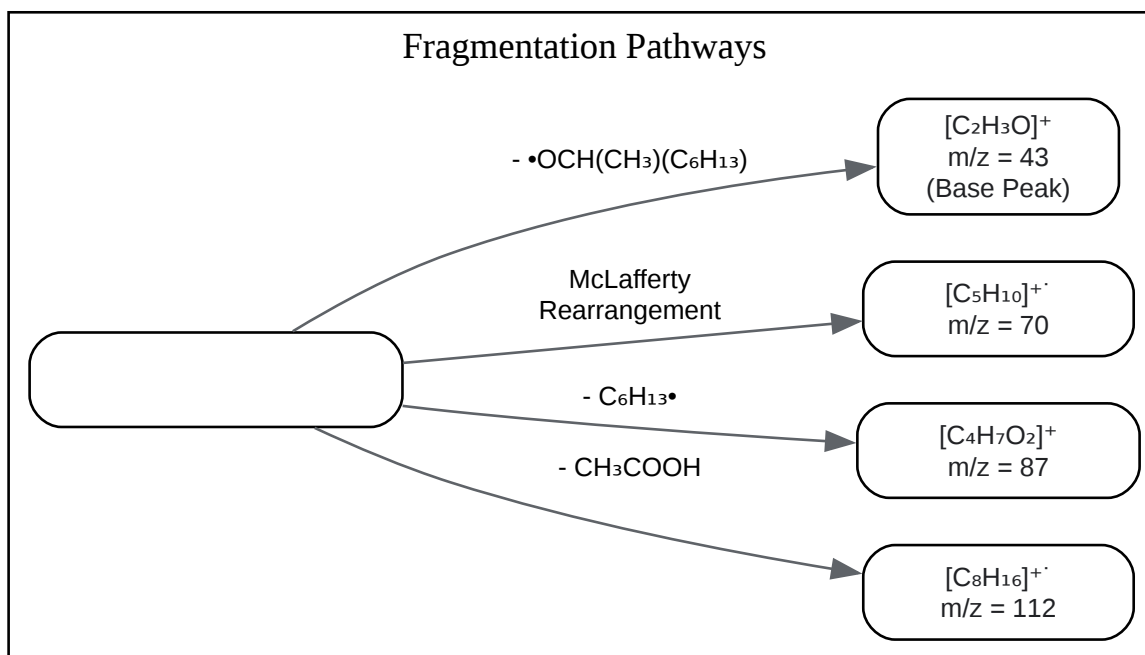
Predicted Mass Spectrum of 1-Methyloctyl Acetate:

The molecular ion (M^+) for **1-methyloctyl acetate** ($C_{10}H_{20}O_2$) has a calculated m/z of 172.15.

Major Predicted Fragments:

m/z	Proposed Fragment
112	$[M - CH_3COOH]^+$
87	$[CH_3COOCH(CH_3)]^+$
70	$[C_5H_{10}]^+$ (from McLafferty rearrangement)
43	$[CH_3CO]^+$ (base peak)

Interpretation of Fragmentation:



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Caption: Predicted major fragmentation pathways for **1-methyloctyl acetate** in EI-MS.

- Loss of Acetic Acid (m/z 112): A common fragmentation pathway for esters is the loss of the carboxylic acid moiety as a neutral molecule, leaving the alkene radical cation.
- Alpha-Cleavage (m/z 87): Cleavage of the C-C bond adjacent to the oxygen can result in the formation of a stable oxonium ion.
- McLafferty Rearrangement (m/z 70): Esters with a sufficiently long alkyl chain containing a γ -hydrogen can undergo a characteristic McLafferty rearrangement, resulting in the elimination of an alkene and the formation of a radical cation.
- Acylium Ion (m/z 43): The most common fragmentation for acetate esters is the cleavage of the C-O bond to form the highly stable acetyl cation ($[\text{CH}_3\text{CO}]^+$), which is typically the base peak in the spectrum.^{[5][6]}

Conclusion

This technical guide provides a detailed prediction and interpretation of the ^1H NMR, ^{13}C NMR, IR, and MS spectra of **1-methyloctyl acetate**. By leveraging the known spectral data of the homologous 1-methylbutyl acetate and fundamental spectroscopic principles, we have constructed a comprehensive analytical profile for this compound. These predicted data and interpretations serve as a valuable reference for scientists and researchers in the positive identification and structural elucidation of **1-methyloctyl acetate** and related compounds.

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